

The Herbicidal Activity Spectrum of Triafamone: A Technical Guide

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Compound of Interest

Compound Name: *Triafamone*

Cat. No.: *B1683233*

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Introduction

Triafamone is a post-emergent sulfonanilide herbicide developed for the selective control of a broad spectrum of weeds in rice cultivation.[1][2][3] As a member of the acetolactate synthase (ALS) inhibitor class of herbicides, **Triafamone** offers a potent and effective solution for managing economically significant grass, sedge, and broadleaf weeds, including those resistant to other ALS-inhibiting herbicides.[1][2][3][4] This technical guide provides an in-depth overview of the herbicidal activity spectrum of **Triafamone**, detailing its mechanism of action, weed control efficacy, and crop safety. The information presented is intended for researchers, scientists, and professionals in the field of crop protection and drug development.

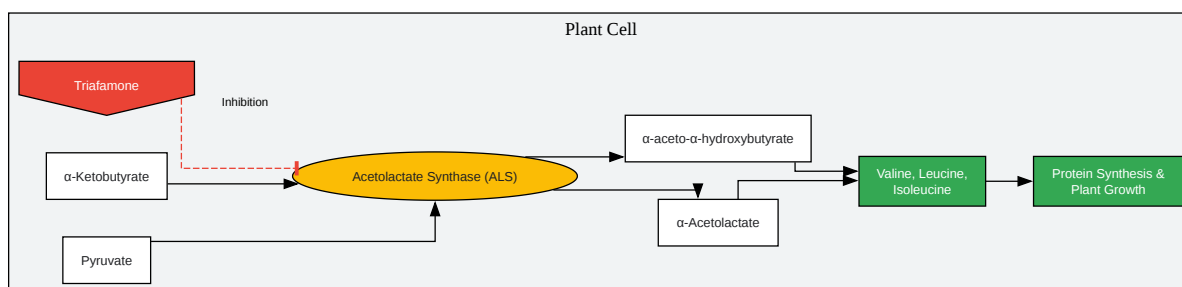
Mechanism of Action: Acetolactate Synthase (ALS) Inhibition

Triafamone's herbicidal activity stems from its ability to inhibit the enzyme acetolactate synthase (ALS), also known as acetoxyacid synthase (AHAS).[1][2][3][5] This enzyme plays a crucial role in the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine, which are essential for protein synthesis and overall plant growth.[6]

By binding to the ALS enzyme, **Triafamone** blocks the production of these vital amino acids, leading to a cessation of cell division and plant growth.[6] Susceptible weeds exhibit symptoms such as stunting, chlorosis (yellowing), and necrosis (tissue death), ultimately resulting in plant mortality.[6] The selectivity of **Triafamone** in rice is attributed to the rapid metabolic

detoxification of the herbicide within the rice plant, a process that is significantly slower in susceptible weed species.[2]

Below is a diagram illustrating the signaling pathway of ALS inhibition by **Triafamone**.



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Mechanism of Action of **Triafamone** via ALS Inhibition.

Herbicidal Efficacy

Field trials have consistently demonstrated the high efficacy of **Triafamone** against a wide range of economically important weeds in rice. It is effective at low use rates, typically between 20 to 50 grams of active ingredient per hectare (g a.i./ha), and can be applied from pre-emergence to late post-emergence of weeds.[1][2][3][4]

Weed Control Spectrum

The following tables summarize the herbicidal activity of **Triafamone** against key weed species as reported in various studies.

Table 1: Efficacy of **Triafamone** Against Grass Weeds in Rice

Weed Species	Common Name	Application Rate (g a.i./ha)	Application Timing	Weed Control Efficiency (%)	Source(s)
Echinochloa crus-galli	Barnyardgrasses	20 - 50	Pre- to Post-emergence	>95	[1]
Echinochloa colona	Jungle Rice	20 - 50	Pre- to Post-emergence	>95	[1]
Echinochloa oryzicola	Late Watergrass	20 - 50	Pre- to Post-emergence	>95	[1]
Leptochloa chinensis	Chinese Sprangletop	30 - 50	Early Post-emergence	70 - 95	[1]
Paspalum distichum	Knotgrass	20 - 40	Pre- to Early Post-emergence	>95	[1]

Table 2: Efficacy of **Triafamone** Against Sedge and Broadleaf Weeds in Rice

Weed Species	Common Name	Application Rate (g a.i./ha)	Application Timing	Weed Control Efficiency (%)	Source(s)
Cyperus difformis	Smallflower Umbrella Sedge	20 - 50	Pre- to Post-emergence	>95	[1]
Cyperus iria	Rice Flatsedge	20 - 50	Pre- to Post-emergence	>95	[1]
Fimbristylis miliacea	Rice Fimbristylis	20 - 40	Pre- to Early Post-emergence	>95	[1]
Scirpus juncoides	Japanese Bulrush	20 - 40	Pre- to Early Post-emergence	>95	[1]
Sphenoclea zeylanica	Gooseweed	20 - 40	Pre- to Early Post-emergence	>95	[1]
Ludwigia octovalvis	Long-fruited Primrose-willow	20 - 40	Pre- to Early Post-emergence	>95	[1]

Crop Safety

Extensive field trials have confirmed the excellent selectivity of **Triafamone** in both transplanted and direct-seeded rice across a wide range of varieties.[\[1\]](#)[\[2\]](#) Applied at the recommended rates, **Triafamone** does not cause significant phytotoxicity to rice plants.[\[7\]](#)[\[8\]](#)

Table 3: Crop Safety of **Triafamone** in Rice

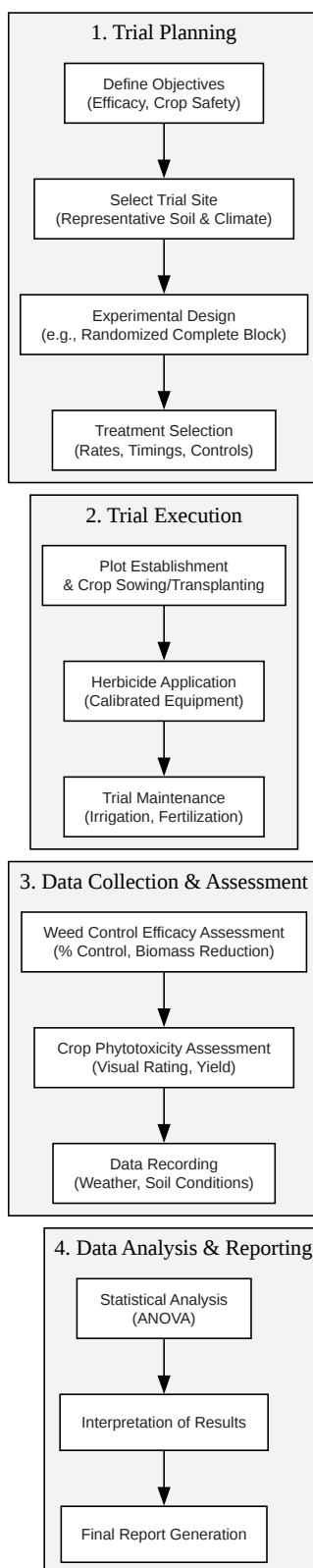
Application Rate (g a.i./ha)	Application Timing	Crop Injury (%)	Source(s)
30 - 100	Pre-emergence	No significant injury	[9][10]
30 - 100	Early Post-emergence	No significant injury	[9][10]
450 (2x recommended dose)	Post-emergence	No phytotoxicity observed	[7][8]

Experimental Protocols for Efficacy and Safety Assessment

The evaluation of **Triafamone**'s herbicidal activity and crop safety follows standardized experimental protocols to ensure reliable and reproducible results. These protocols are designed to assess the product's performance under a range of environmental and agronomic conditions.

General Experimental Workflow

The following diagram illustrates a typical workflow for conducting herbicide efficacy and crop safety trials.



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